

Commercial Suppliers and Technical Guide for 1-n-Butylcyclohexanol (98% Purity)

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Compound of Interest

Compound Name: 1-Butylcyclohexanol

Cat. No.: B1329816

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for 1-n-butylcyclohexanol with a purity of 98%. Additionally, it outlines a detailed experimental protocol for the quality control and purity determination of this compound, a critical aspect for its application in research and development, including pharmaceutical synthesis.

Commercial Availability

1-n-Butylcyclohexanol (CAS No. 5445-30-7), a tertiary alcohol, is utilized as a solvent and an intermediate in the synthesis of various organic compounds. Its purity is a critical parameter for ensuring the desired reaction outcomes and minimizing by-product formation in sensitive applications such as drug development. The following table summarizes the key information for several commercial suppliers offering 1-n-butylcyclohexanol at 98% purity.

Supplier	Product Name	Purity	Available Quantities
Thermo Scientific Chemicals (formerly Alfa Aesar)	1-n-Butylcyclohexanol, 98%	≥97.5% (GC)[1]	5 g, 25 g[1][2]
Fisher Scientific	1-n-Butylcyclohexanol, 98%	98%[3][4]	25 g[3]
Matrix Scientific	1-Butylcyclohexanol	97%	1 g, 10 g[2]
Atlantic Research Chemicals	1-Butylcyclohexanol	95%	5 g[2]
AK Scientific	1-Butylcyclohexanol	Not specified	1 g[2]
ChemicalBook	1-N-BUTYLCYCLOHEXANOL	Not specified	Various suppliers listed[5]
eMolecules (via Fisher Scientific)	1-Butylcyclohexanol	Not specified	1 g[6]
Sigma-Aldrich	1-Butylcyclohexanol	95%	Not specified[7]

Experimental Protocol: Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of 1-n-butylcyclohexanol is most effectively determined using gas chromatography (GC) coupled with a flame ionization detector (FID) or a mass spectrometer (MS). GC separates volatile compounds based on their boiling points and interactions with the stationary phase of the column, while the detector provides quantitative and, in the case of MS, structural information. The following protocol is a general guideline for the purity analysis of 1-n-butylcyclohexanol.

Objective: To determine the purity of a 1-n-butylcyclohexanol sample and identify any potential impurities.

Materials and Equipment:

- 1-n-butylcyclohexanol sample
- High-purity solvent (e.g., dichloromethane or ethyl acetate)
- Volumetric flasks and pipettes
- Autosampler vials with septa
- Gas chromatograph equipped with a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., HP-5MS or equivalent non-polar column)
- High-purity helium carrier gas

Procedure:

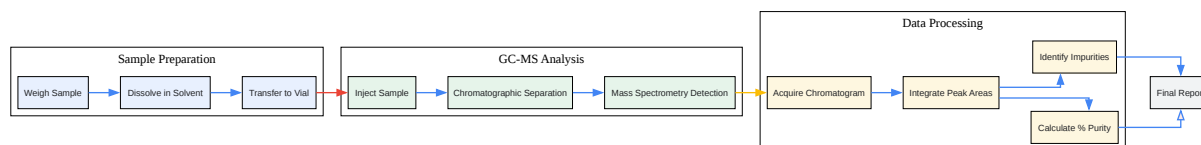
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the 1-n-butylcyclohexanol sample.
 - Dissolve the sample in a suitable high-purity solvent (e.g., dichloromethane or ethyl acetate) in a 10 mL volumetric flask.
 - Ensure the final concentration is approximately 1 mg/mL.[8]
 - Transfer an aliquot of the prepared sample solution into an autosampler vial.
- GC-MS Instrumentation and Conditions (Example):
 - Injection Volume: 1 μ L
 - Inlet Temperature: 250 $^{\circ}$ C
 - Split Ratio: 50:1 (can be adjusted based on sample concentration)
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min

- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: Increase temperature at a rate of 10 °C/min to 250 °C
 - Final hold: Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400
- Data Acquisition and Analysis:
 - Inject the prepared sample into the GC-MS system.
 - Acquire the total ion chromatogram (TIC).
 - Integrate the peak areas of all components in the chromatogram, excluding the solvent peak.
 - Calculate the percentage purity of 1-n-butylcyclohexanol using the area percent method:
 - $\% \text{ Purity} = (\text{Peak Area of 1-n-butylcyclohexanol} / \text{Total Peak Area of all components}) \times 100$
 - Identify any impurity peaks by comparing their mass spectra with a spectral library (e.g., NIST).

Visualizations

Experimental Workflow for GC-MS Purity Analysis

The following diagram illustrates the logical steps involved in determining the purity of a 1-n-butylcyclohexanol sample using GC-MS.



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Caption: Workflow for GC-MS purity analysis of 1-n-butylcyclohexanol.

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